

YL-5092 Technical Support Center

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Compound of Interest

Compound Name: **YL-5092**

Cat. No.: **B15586735**

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This center provides researchers, scientists, and drug development professionals with essential information on the solubility and stability of **YL-5092**, a selective inhibitor of the YT521-B homology (YTH) domain-containing protein 1 (YTHDC1).[\[1\]](#)[\[2\]](#)[\[3\]](#)

Frequently Asked Questions (FAQs)

Q1: What is **YL-5092** and what is its primary mechanism of action?

A1: **YL-5092** is a highly potent and selective, first-in-class small molecule inhibitor of YTHDC1, a nuclear reader of N6-methyladenosine (m⁶A) on RNA.[\[2\]](#)[\[3\]](#) By inhibiting YTHDC1, **YL-5092** disrupts the processing and stability of m⁶A-modified mRNAs, including those of key oncogenes like MYC.[\[1\]](#)[\[4\]](#) This leads to the suppression of cancer cell proliferation, induction of G0/G1 cell cycle arrest, and apoptosis, making it a promising agent for cancer research, particularly in acute myeloid leukemia (AML).[\[1\]](#)[\[2\]](#)[\[5\]](#)

Q2: What is the recommended solvent for dissolving **YL-5092** for in vitro experiments?

A2: For in vitro applications, Dimethyl Sulfoxide (DMSO) is the recommended solvent. **YL-5092** is highly soluble in DMSO.[\[4\]](#)

Q3: I am seeing precipitation when preparing my **YL-5092** stock solution in DMSO. What should I do?

A3: If you observe precipitation, gentle warming and/or sonication can be used to aid dissolution.[\[1\]](#) Specifically, using an ultrasonic bath is recommended to ensure the compound

fully dissolves, especially for higher concentrations.[4] Always ensure the solution is clear before use.

Q4: How should I prepare **YL-5092** for in vivo animal studies?

A4: A specific multi-solvent system is recommended for in vivo administration. The suggested formulation involves adding solvents sequentially to achieve a clear solution.[4] For detailed steps, please refer to the Experimental Protocols section. It is highly recommended to prepare this working solution fresh on the day of use.[1]

Q5: What are the proper storage conditions for **YL-5092**?

A5: Proper storage is critical to maintain the stability and activity of **YL-5092**.

- Solid Powder: Store at -20°C for up to 3 years.[4]
- Stock Solution in DMSO: For long-term stability, store at -80°C for up to 6 months.[1][4][6] For shorter periods, storage at -20°C for up to 1 month is acceptable.[1][4]

Data Presentation

Table 1: Solubility of **YL-5092**

Solvent System	Application	Maximum Solubility	Notes
DMSO	In Vitro	100 mg/mL (226.54 mM)	Ultrasonic treatment is needed to achieve this concentration. [4]

| 10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline | In Vivo | $\geq 2.5 \text{ mg/mL}$ (5.66 mM) | Results in a clear solution.[4] |

Table 2: Stability and Storage Recommendations

Form	Storage Temperature	Shelf Life
Solid (Powder)	-20°C	3 years[4]
Stock Solution (in DMSO)	-80°C	6 months[1][4][6]
Stock Solution (in DMSO)	-20°C	1 month[1][4]

| Stock Solution (in DMSO) | 4°C | 2 weeks[6] |

Experimental Protocols

Protocol 1: Preparation of a 10 mM **YL-5092** Stock Solution for In Vitro Use

- Compound Weighing: Accurately weigh the required amount of **YL-5092** powder (Molecular Weight: 441.43 g/mol).[4] For example, for 1 mL of a 10 mM solution, weigh 4.41 mg.
- Solvent Addition: Add the appropriate volume of high-purity DMSO. For the example above, add 1 mL of DMSO.
- Dissolution: Vortex the solution thoroughly. If precipitation occurs or for high concentrations, place the vial in an ultrasonic water bath until the solution is completely clear.
- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -80°C for long-term use or -20°C for short-term use.[1][4]

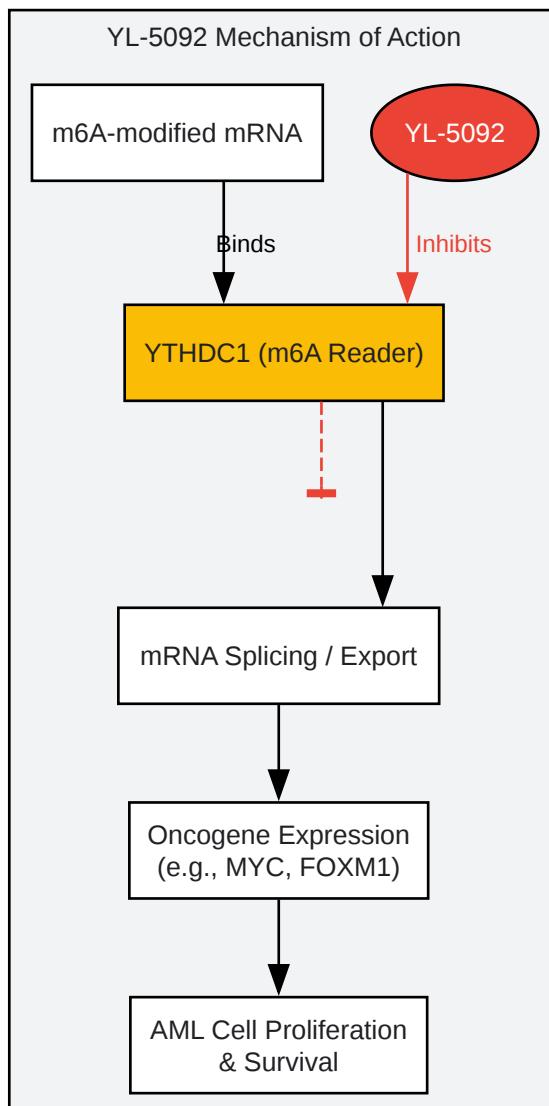
Protocol 2: Preparation of Dosing Solution for In Vivo Use

This protocol is for preparing a dosing solution with a final concentration of ≥ 2.5 mg/mL.[4]

- Initial Dissolution: Dissolve **YL-5092** in DMSO, constituting 10% of the final volume.
- Add PEG300: Add PEG300 to the solution, bringing the total volume to 50% (i.e., add PEG300 equal to 40% of the final volume). Mix thoroughly.
- Add Tween-80: Add Tween-80 to the solution, constituting 5% of the final volume. Mix until the solution is homogeneous.

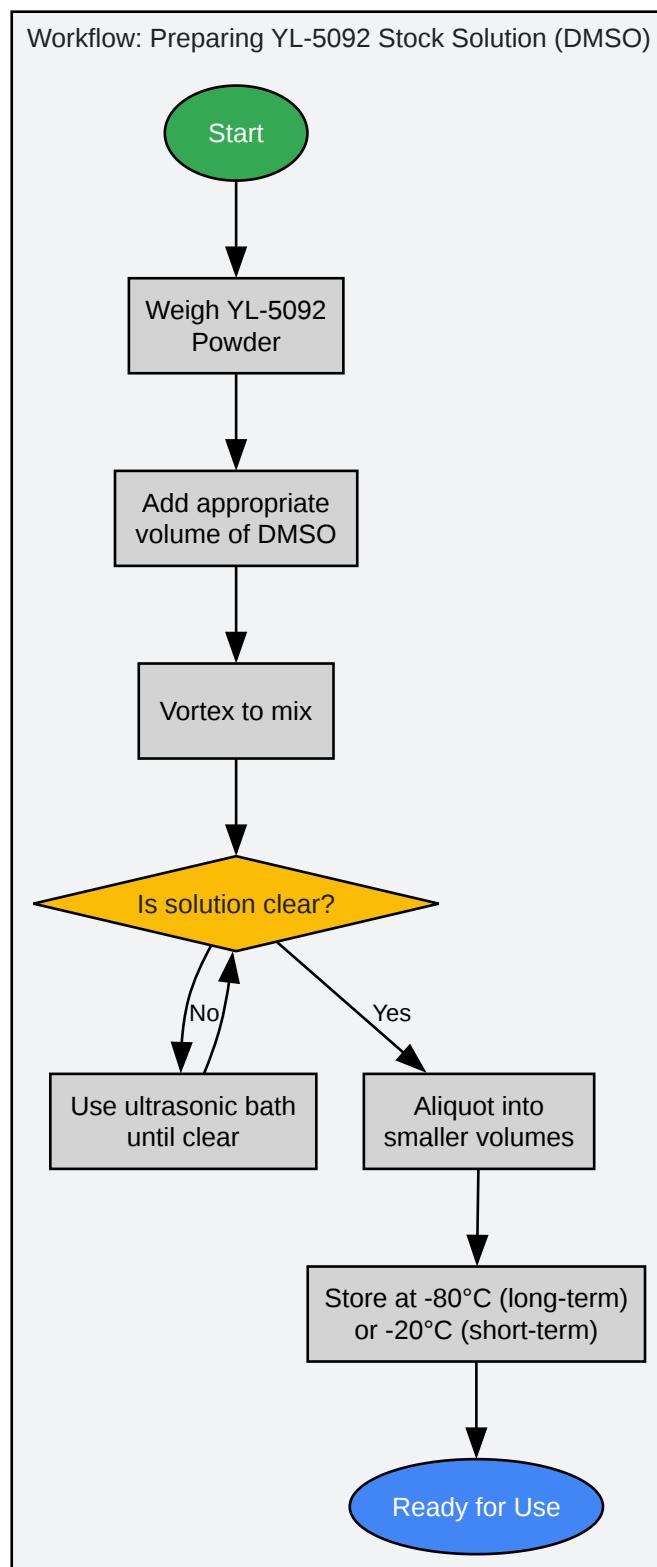
- Add Saline: Add saline to reach the final desired volume (45% of the total). Mix thoroughly. The final solution should be clear.
- Administration: It is recommended to use the freshly prepared solution on the same day for animal dosing.[\[1\]](#)

Visualizations



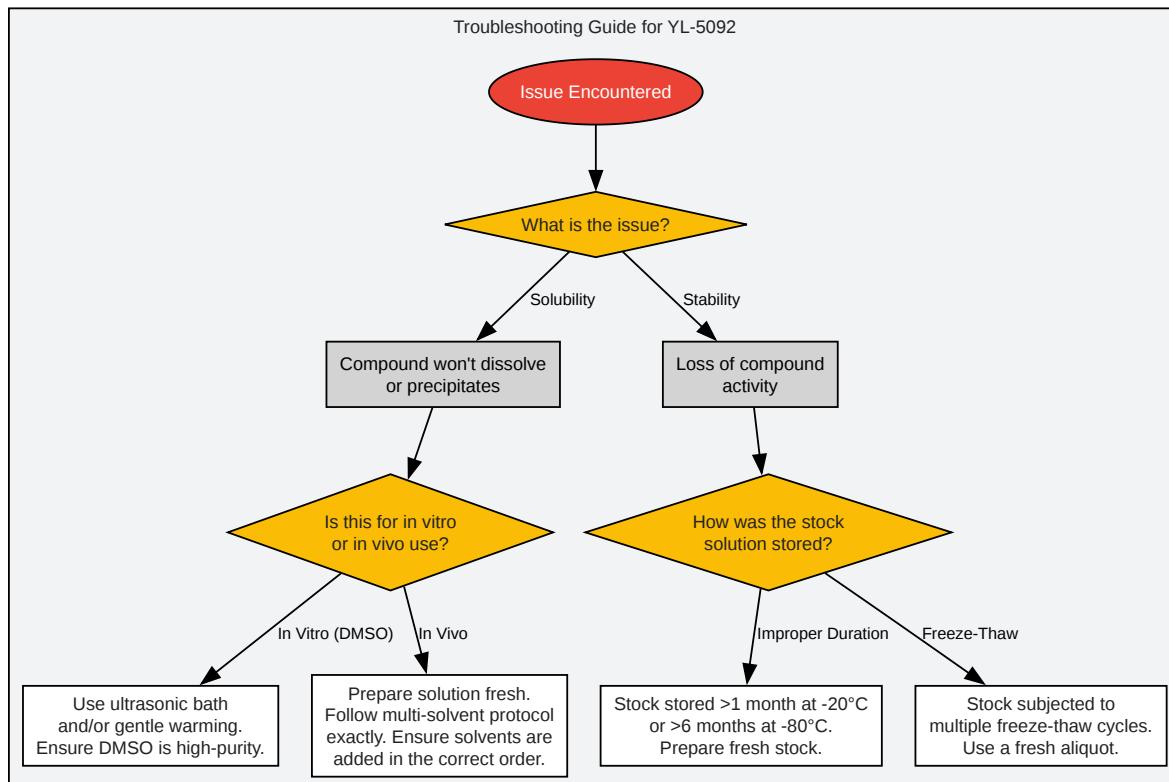
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Caption: Simplified signaling pathway showing **YL-5092** inhibiting the YTHDC1 m⁶A reader.



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Caption: Experimental workflow for preparing a **YL-5092** stock solution in DMSO.

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Caption: Logical workflow for troubleshooting common **YL-5092** solubility and stability issues.

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